

# Introduction: A Senior Application Scientist's Perspective

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Proparacaine*

Cat. No.: *B1679620*

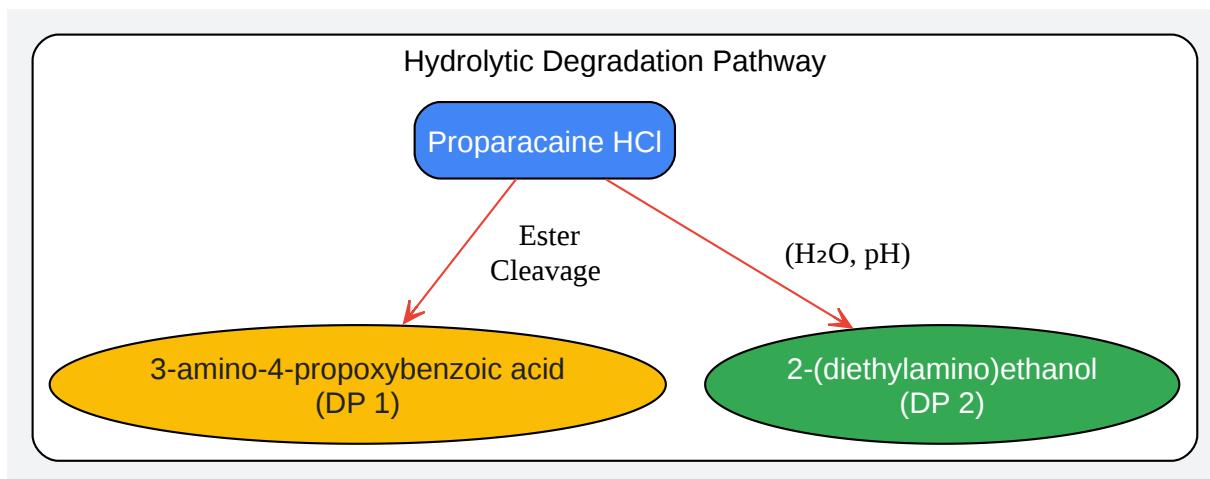
[Get Quote](#)

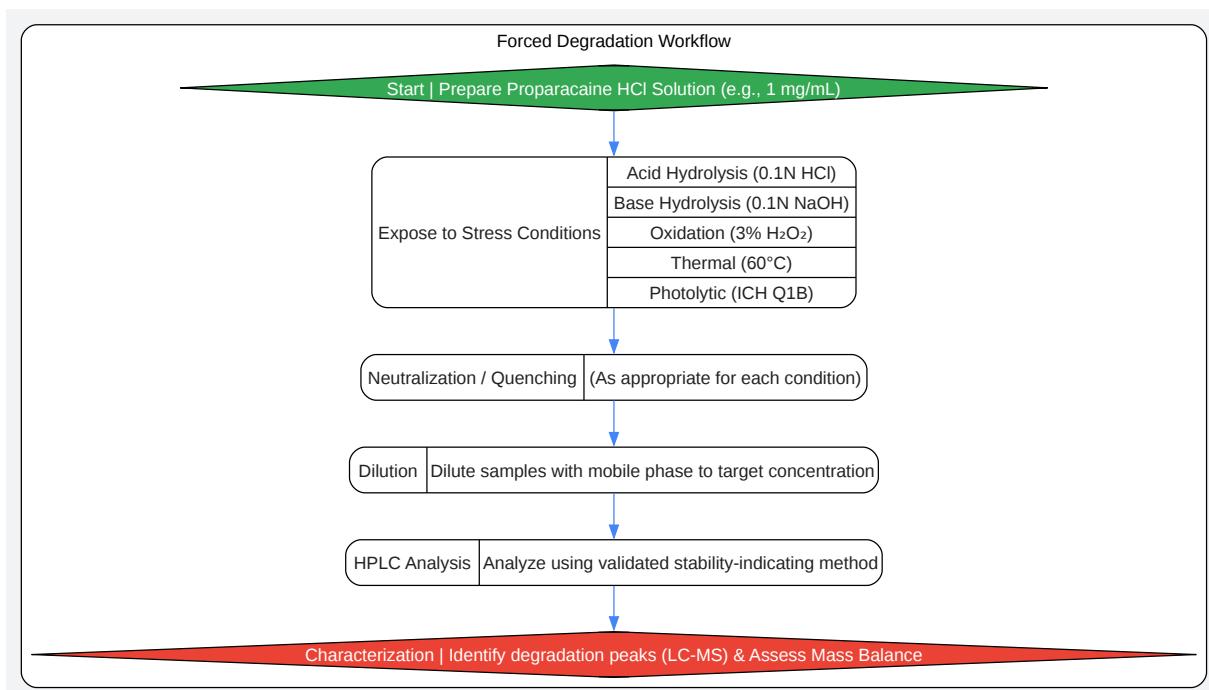
**Proparacaine** hydrochloride is an ester-type local anesthetic indispensable in ophthalmic practice for short-duration procedures. Its efficacy is intrinsically linked to its physicochemical properties, primarily its solubility and stability. For researchers and drug development professionals, a granular understanding of these characteristics is not merely academic; it is the foundation upon which safe, stable, and effective ophthalmic formulations are built.

This guide moves beyond a simple recitation of data. It aims to provide a cohesive narrative, explaining the causality behind the observed properties and the rationale for the analytical methodologies used to characterize them. We will explore the molecule's behavior in various environments, its degradation pathways, and the validated protocols required to quantify these attributes, ensuring a self-validating system of analysis.

The chemical identity of **proparacaine** hydrochloride is Benzoic acid, 3-amino-4-propoxy-, 2-(diethylamino)ethyl ester, monohydrochloride, with a molecular weight of 330.85 g/mol [1][2].

Proparacaine Hydrochloride  
 $C_{16}H_{27}ClN_2O_3$   
MW: 330.85





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Proparacaine Hydrochloride Ophthalmic Solution USP, 0.5% [dailymed.nlm.nih.gov]
- 2. Proparacaine Hydrochloride | C16H27CIN2O3 | CID 517321 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction: A Senior Application Scientist's Perspective]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679620#proparacaine-hydrochloride-solubility-and-stability-data]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)